

Application Notes and Protocols: Preparation of Sodium Methanethiolate Solution

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Compound of Interest

Compound Name: Methanethiolate

Cat. No.: B1210775

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Introduction

Sodium **methanethiolate** (CH_3SNa), also known as sodium thiomethoxide, is a potent nucleophile and a versatile reagent in organic synthesis.^{[1][2]} It is widely utilized for the introduction of the methylthio group into molecules, particularly in the synthesis of pharmaceuticals, agrochemicals, and materials.^{[2][3][4]} Common applications include the cleavage of methyl ethers and the formation of methyl thioethers from alkyl halides.^{[1][2]} This document provides a detailed protocol for the laboratory-scale preparation of a sodium **methanethiolate** solution in tetrahydrofuran (THF).

Safety Precautions

Sodium **methanethiolate** is a flammable, toxic, and corrosive solid that reacts with moisture.^[5] Hydrolysis produces methanethiol, a toxic and malodorous gas with a low odor threshold.^[1] All manipulations should be performed in a well-ventilated fume hood, under an inert atmosphere (e.g., nitrogen or argon), and with appropriate personal protective equipment (PPE).^{[5][6][7][8]}

Required Personal Protective Equipment (PPE):

- Flame-retardant lab coat
- Chemical-resistant gloves (e.g., nitrile)

- Tightly fitting safety goggles or a face shield[6][9]
- Appropriate respiratory protection may be required if there is a risk of inhalation[6]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation of a sodium **methanethiolate** solution.

Parameter	Value
Reagents	
Sodium (Na), metal	6.7 g (0.29 mol)
Dimethyl disulfide (CH ₃ SSCH ₃)	14.0 mL (0.158 mol)
Anhydrous Tetrahydrofuran (THF)	80 mL
Reaction Conditions	
Initial Reaction Temperature	Room Temperature
Initial Reaction Time	24 hours
Final Reaction Temperature	60 °C
Final Reaction Time	3 hours
Atmosphere	Inert (Nitrogen)
Product	
Product	Sodium Methanethiolate (CH ₃ SNa) in THF
Appearance	White to pale yellow crystalline powder or aqueous solution[3]
Molecular Weight	70.09 g/mol [4][10]

Experimental Protocol

This protocol details the in-situ preparation of sodium **methanethiolate** from metallic sodium and dimethyl disulfide in anhydrous THF.[\[11\]](#)

Materials and Equipment:

- 200-mL Schlenk flask
- Vacuum gas manifold (Schlenk line)
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Syringes and needles
- Cannula
- Septa
- Ground glass stopper
- Kerosene or mineral oil for storing sodium
- Anhydrous tetrahydrofuran (THF)
- Dimethyl disulfide
- Metallic sodium

Procedure:

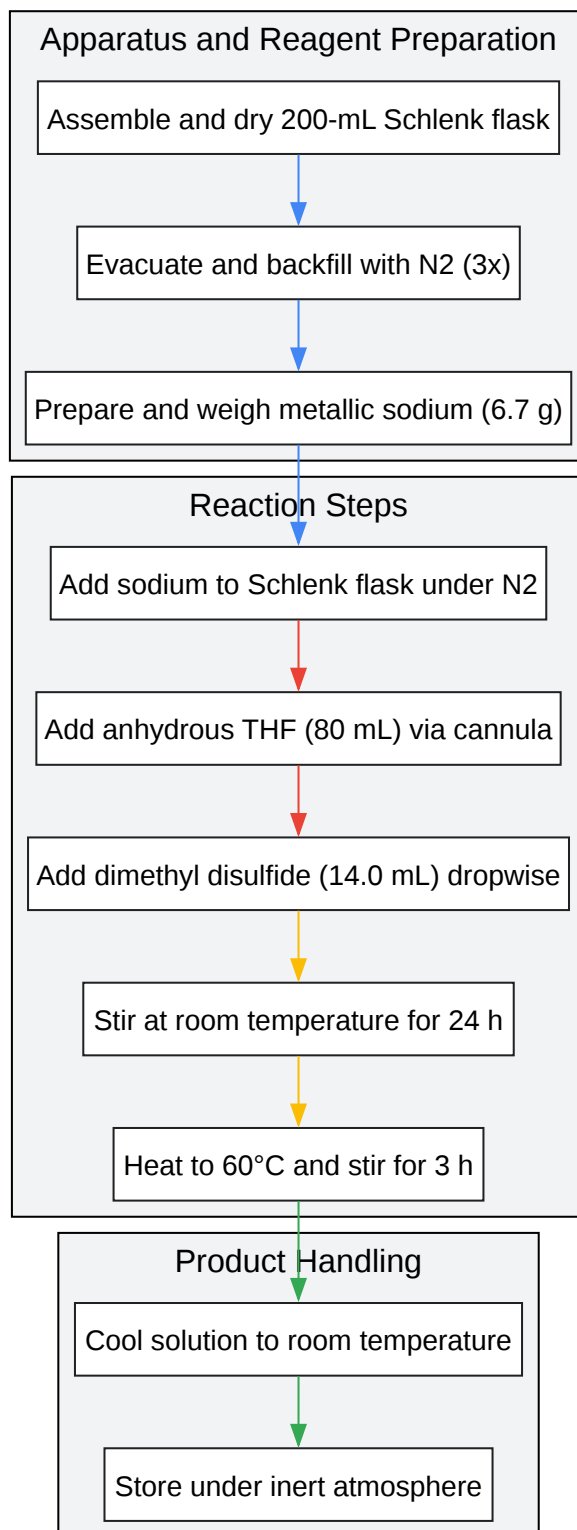
- Apparatus Setup: Assemble a 200-mL Schlenk flask equipped with a magnetic stir bar and connect it to a vacuum gas manifold. Evacuate the flask and backfill with dry nitrogen gas. Repeat this cycle three times to ensure an inert atmosphere.[\[7\]](#)
- Preparation of Sodium: Under a counter flow of nitrogen, quickly transfer small pieces of freshly cut metallic sodium (6.7 g, 0.29 mol) into the Schlenk flask.[\[11\]](#) The sodium should be

scraped clean of its oxide layer and rinsed of any storage oil before use.^[7] Immediately seal the flask with a septum.^[11]

- Addition of Solvent: Transfer 80 mL of anhydrous THF into the flask via cannula under a positive pressure of nitrogen.^[11]
- Addition of Dimethyl Disulfide: Using a syringe, slowly add 14.0 mL of dimethyl disulfide (0.158 mol) to the stirred suspension of sodium in THF.^[11] The addition should be performed dropwise to control the reaction rate.
- Reaction: Stir the reaction mixture at room temperature for 24 hours.^[11]
- Heating: After 24 hours, heat the mixture to 60 °C and continue stirring for an additional 3 hours to ensure the reaction goes to completion.^[11]
- Completion and Storage: After cooling to room temperature, the resulting solution of sodium **methanethiolate** is ready for use. The solution should be stored under an inert atmosphere to prevent degradation.^[9] For long-term storage, it is recommended to keep the solution in a cool, dry, and well-ventilated area.^{[5][8]}

Experimental Workflow Diagram

Diagram of Sodium Methanethiolate Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for the laboratory synthesis of sodium **methanethiolate**.

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